

Personal protective equipment for handling 3-Methoxypyridazine

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Compound of Interest

Compound Name: 3-Methoxypyridazine

Cat. No.: B101933

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Essential Safety and Handling Guide for 3-Methoxypyridazine

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **3-Methoxypyridazine** (CAS No. 19064-65-4). Adherence to these procedures is critical for ensuring personal safety and regulatory compliance in the laboratory.

Hazard Identification and Classification

3-Methoxypyridazine is classified as a combustible liquid that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.^{[1][2]} It is imperative to handle this compound with appropriate safety precautions to prevent exposure.

Quantitative Data Summary

A summary of the key quantitative and physical properties of **3-Methoxypyridazine** is provided in the table below for easy reference.

Property	Value
CAS Number	19064-65-4
Molecular Formula	C ₅ H ₆ N ₂ O
Molecular Weight	110.12 g/mol
Appearance	Colorless to red to green clear liquid
Boiling Point	87 °C / 13 mmHg
Density	1.15 g/mL
Refractive Index	n ₂₀ /D 1.52
Purity	≥ 97% (GC)

Source:[1][2][3][4]

Personal Protective Equipment (PPE)

The primary defense against chemical exposure is the correct and consistent use of Personal Protective Equipment. The following PPE is mandatory when handling **3-Methoxypyridazine**.

Body Part	Recommended Protection	Specifications and Remarks
Eyes/Face	Chemical Splash Goggles	Goggles must provide a complete seal around the eyes.
Hands	Chemical-Resistant Gloves	Nitrile or neoprene gloves are suitable. Always inspect gloves for signs of degradation or puncture before use. For prolonged contact, consider double-gloving.
Body	Laboratory Coat	A flame-retardant lab coat is recommended. Ensure the lab coat is fully buttoned.
Respiratory	Ventilated Area	All handling should occur in a well-ventilated area, preferably within a chemical fume hood. [5] [6] [7]
Feet	Closed-Toed Shoes	Shoes must fully cover the feet to protect against accidental spills.

Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **3-Methoxypyridazine** is crucial for minimizing risk.

1. Preparation and Engineering Controls:

- Ensure a chemical fume hood is operational and available for use.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Verify that an emergency eyewash station and safety shower are accessible and have been recently tested.

- Locate a spill kit appropriate for combustible liquids.
- Keep containers of **3-Methoxypyridazine** tightly closed when not in use and store in a cool, dry, and well-ventilated area away from heat and ignition sources.[\[7\]](#)

2. Handling the Chemical:

- Avoid Contact: Take all necessary precautions to prevent direct contact with skin and eyes. [\[7\]](#) Do not inhale vapors.
- Transferring: When transferring the liquid, do so within a fume hood to prevent the accumulation of flammable vapors.[\[5\]](#)
- Heating: If heating is necessary, use a well-controlled heating mantle or water bath. Do not use an open flame.[\[6\]](#)
- Personal Hygiene: Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn. Do not eat, drink, or smoke in the laboratory.[\[6\]](#)

3. In Case of Exposure:

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with copious amounts of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[\[8\]](#)[\[9\]](#)
- Eye Contact: Immediately flush the eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[\[8\]](#)[\[10\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[\[8\]](#)[\[9\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[7\]](#)

Disposal Plan

Waste containing **3-Methoxypyridazine** is considered hazardous and must be disposed of in accordance with all local, state, and federal regulations.

1. Waste Segregation and Collection:

- Collect all waste containing **3-Methoxypyridazine**, including contaminated consumables like pipette tips and gloves, in a designated and clearly labeled hazardous waste container.
- The container must be leak-proof with a secure lid.
- Do not mix with incompatible waste streams.

2. Decontamination:

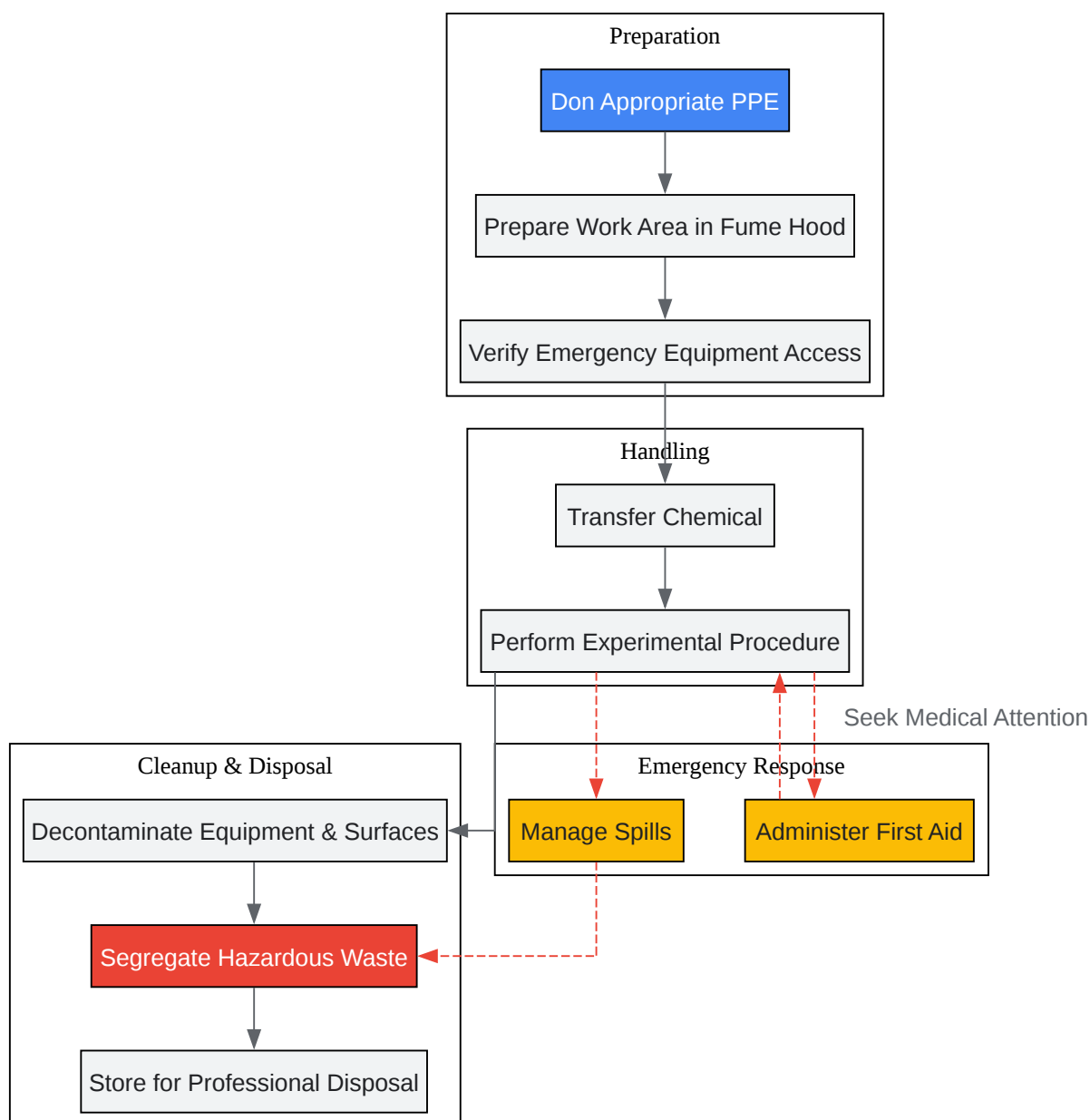
- Decontaminate non-disposable equipment that has come into contact with the chemical using an appropriate solvent (e.g., ethanol or isopropanol), followed by a thorough wash with soap and water.
- Dispose of all contaminated cleaning materials as hazardous waste.

3. Final Disposal:

- Store the sealed hazardous waste container in a designated, well-ventilated satellite accumulation area, away from incompatible materials.
- Contact your institution's Environmental Health & Safety (EHS) department or a licensed chemical waste disposal company to arrange for pickup and disposal.^[2]
- The primary recommended method for disposal is incineration by a licensed facility.^[2] Do not dispose of this chemical down the drain or in regular trash.^[1]

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **3-Methoxypyridazine** from receipt to disposal.



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Caption: Workflow for Safe Handling of **3-Methoxypyridazine**

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